

Production of Barium-140 from Uranium Fission: A Technical Guide

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Compound of Interest

Compound Name:	Barium-140
CAS No.:	14798-08-4
Cat. No.:	B1234999

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium-140 (Ba-140) is a significant fission product of uranium and plutonium, notable for its relatively high fission yield and its decay to the short-lived, gamma-emitting daughter isotope, Lanthanum-140 (La-140). This parent-daughter relationship makes the Ba-140/La-140 system a valuable tool in various scientific and technical fields, including the calibration of gamma-ray detectors, studies of fission processes, and as a radioisotope tracer in environmental and biological research. While not a primary therapeutic radionuclide itself, its production and purification are of interest to researchers in nuclear medicine and radiopharmaceutical development for understanding fission-product behavior and for potential use in generator systems. This guide provides a comprehensive overview of the production of Ba-140 from uranium fission, detailing the nuclear physics, experimental procedures for its separation and purification, and its key characteristics.

Quantitative Data Summary

The production and decay characteristics of **Barium-140** are summarized in the tables below.

Table 1: Nuclear Properties and Fission Yield of Barium-140

Parameter	Value	Reference
Half-life	12.752 days	[1]
Beta Decay Energy (Q-value)	1.050 MeV	[1]
Decay Mode	β^-	[2]
Primary Gamma Ray Energies	162.66 keV, 304.97 keV, 537.26 keV	[3][4][5]
Fission Yield from U-235 (Thermal Neutrons)	(6.32 \pm 0.24)%	
Fission Yield from U-235 (Fast Neutrons)	6.10% (\pm 0.15%)	[6]
Fission Yield from U-238 (Fast Neutrons)	6.34% (\pm 0.41%)	[6]

Table 2: Decay Properties of the Ba-140/La-140 System

Isotope	Half-life	Decay Mode	Primary Gamma Ray Energies (keV)	Daughter Isotope
Barium-140 (¹⁴⁰ Ba)	12.752 days	β^-	537.3	Lanthanum-140 (¹⁴⁰ La)
Lanthanum-140 (¹⁴⁰ La)	40.31 hours	β^-	328.8, 487.0, 815.8, 1596.5	Cerium-140 (¹⁴⁰ Ce) (Stable)

Experimental Protocols: Production and Separation of Barium-140

The production of **Barium-140** from uranium fission involves the irradiation of a uranium target in a nuclear reactor, followed by radiochemical separation to isolate the Ba-140 from the unreacted uranium and other fission products.

Target Irradiation

A target of uranium, typically in the form of uranium oxide (UO_2) or a uranium-aluminum alloy, is encapsulated and irradiated in a nuclear reactor. The neutron flux and irradiation time are key parameters that determine the final activity of the produced Ba-140. For thermal neutron fission, Uranium-235 is the primary fissile isotope.

Dissolution of the Irradiated Target

After a suitable cooling period to allow for the decay of short-lived isotopes, the irradiated uranium target is dissolved. This is typically achieved using a strong acid, such as nitric acid. The dissolution process must be carried out in a shielded hot cell due to the high radioactivity of the fission product mixture.

Radiochemical Separation of Barium-140

The separation of **Barium-140** from the dissolved target solution is a multi-step process that often involves a combination of precipitation and ion-exchange chromatography.

A common initial step is the precipitation of barium as barium chloride (BaCl_2) from a cold, concentrated hydrochloric acid solution. This method takes advantage of the low solubility of BaCl_2 under these conditions, while many other fission products and uranium remain in solution.

Experimental Steps:

- To the dissolved uranium solution, add a stable barium carrier (e.g., a known amount of non-radioactive barium nitrate solution).
- Cool the solution in an ice bath.
- Slowly add concentrated hydrochloric acid while stirring to precipitate barium chloride.
- Centrifuge the solution and decant the supernatant containing the bulk of the other fission products.
- The BaCl_2 precipitate can be redissolved in water and reprecipitated to improve purity.

An alternative precipitation method involves the use of barium sulfate (BaSO_4), which is highly insoluble. However, this method can lead to the co-precipitation of other elements like strontium and lead.

For higher purity, particularly for applications in research and drug development, ion-exchange chromatography is employed. This method separates ions based on their affinity for a solid resin.

Experimental Steps:

- Dissolve the partially purified barium salt in a suitable aqueous solution.
- Load the solution onto a cation-exchange resin column.
- Selectively elute different elements by passing specific chemical solutions (eluents) through the column. Barium and other divalent cations like strontium will be retained on the resin, while many other fission products can be washed away.
- A specific eluent, such as a solution of ammonium lactate or alpha-hydroxyisobutyrate, can then be used to selectively elute the barium.

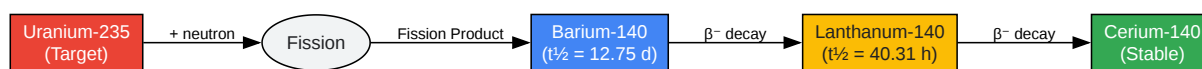
Quality Control

The final purified **Barium-140** solution is analyzed to determine its radionuclidic purity, radiochemical purity, and activity. Gamma-ray spectroscopy is a key analytical technique used for this purpose. A high-purity germanium (HPGe) detector is used to identify and quantify the gamma-emitting radionuclides present in the sample. The characteristic gamma-ray peaks of Ba-140 (e.g., 537.3 keV) and its daughter La-140 (e.g., 1596.5 keV) are used for identification and activity calculation.

Visualizations

Barium-140 Decay Chain

The following diagram illustrates the decay pathway of **Barium-140** to stable Cerium-140.

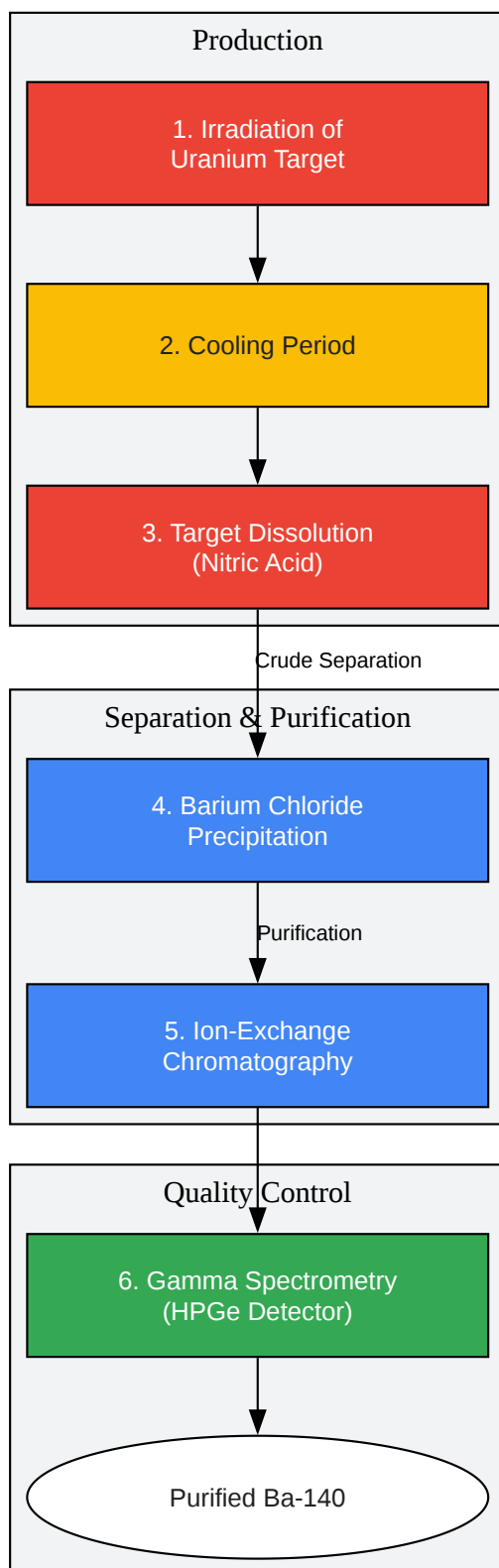


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Caption: Decay pathway of **Barium-140** produced from Uranium-235 fission.

Experimental Workflow for Ba-140 Production and Separation

This diagram outlines the key steps in the production and purification of **Barium-140** from an irradiated uranium target.



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Caption: Workflow for the production and separation of **Barium-140**.

Applications in Research and Drug Development

While **Barium-140** is not typically used directly in therapeutic radiopharmaceuticals due to the high-energy gamma emissions of its daughter, La-140, it serves several important roles in related research fields:

- **Tracer Studies:** As an alkaline earth metal, barium's biological behavior can be used as an analog for other elements in this group, such as calcium and radium. Fission-produced Ba-140 can be used in preclinical studies to investigate the biodistribution and pharmacokinetics of these elements.
- **Generator Development:** The Ba-140/La-140 system is a classic example of a radionuclide generator. Research into the separation and elution characteristics of this generator can provide valuable insights for the development of other generator systems used in nuclear medicine.
- **Nuclear Forensics and Environmental Monitoring:** The presence and isotopic ratio of Ba-140 and La-140 can be used to date and characterize nuclear events. This has applications in environmental monitoring and nuclear forensics.
- **Detector Calibration:** The well-defined and prominent gamma-ray energies emitted by the Ba-140/La-140 pair in equilibrium are useful for the energy and efficiency calibration of gamma-ray spectrometers, which are essential instruments in radiopharmaceutical research and quality control.

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